

Proper Disposal of Captan-d6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	Captan-d6
CAS No.:	1330190-00-5
Cat. No.:	B15565400

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Essential Safety and Logistical Information for the Disposal of **Captan-d6**

The proper disposal of **Captan-d6**, a deuterated analog of the fungicide Captan, is critical for ensuring laboratory safety and environmental protection. Due to its chemical similarity to Captan, **Captan-d6** should be handled as a hazardous substance. Adherence to federal, state, and local regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States, is mandatory for the disposal of this compound.^[1] This guide provides a procedural, step-by-step plan for the safe handling and disposal of **Captan-d6** waste.

Immediate Safety and Hazard Summary

Captan and its deuterated form are associated with significant health and environmental hazards. It is crucial to be aware of these before initiating any disposal procedures.

Key Hazards:

- Acute Toxicity: Toxic if inhaled.^[2] Ingestion of large quantities may lead to vomiting and diarrhea.^{[3][4]}

- Eye Damage: Causes serious and potentially irreversible eye damage.[2]
- Skin Effects: May cause skin irritation and allergic skin reactions.[4] Dermal exposure can lead to dermatitis.[3]
- Carcinogenicity: The U.S. Environmental Protection Agency (EPA) has classified Captan as a Group B2, probable human carcinogen.[3]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.

Appropriate Personal Protective Equipment (PPE) must be worn at all times when handling **Captan-d6**. This includes:

- Safety goggles or a face shield
- Chemical-resistant gloves (e.g., nitrile)
- A laboratory coat

All handling of open containers or solid forms of **Captan-d6** should be conducted in a certified chemical fume hood to prevent inhalation.

Quantitative Waste Management Parameters

Laboratory waste management is governed by specific quantitative limits to ensure safety and compliance. The following table summarizes key parameters based on general laboratory waste regulations under RCRA.[5]

Parameter	Limit	Citation(s)
Satellite Accumulation Area (SAA) Volume Limit	A maximum of 55 gallons of hazardous waste.	[5]
Acutely Toxic Waste Limit	For P-listed (acutely toxic) chemicals, a maximum of one quart (liquid) or one kilogram (solid).	[5]
Maximum Storage Time in SAA	Up to 12 months, provided the accumulation volume limits are not exceeded.	[5]
Removal Deadline from SAA	Within 3 calendar days after the accumulation volume limit is reached.	[5]
Corrosivity Characteristic	Applies to aqueous solutions with a pH ≤ 2 or ≥ 12.5 .	[5]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol details the process for the safe disposal of **Captan-d6** from the point of generation to its collection by Environmental Health and Safety (EHS) personnel.

1. Waste Collection and Segregation:

- Designate a Waste Container: Use a dedicated, compatible, and leak-proof hazardous waste container with a secure screw-top cap. High-density polyethylene (HDPE) containers are generally suitable.[6]
- Segregate Waste Streams:
 - Solid Waste: Collect contaminated solid waste, such as gloves, absorbent paper, and empty vials that have come into contact with **Captan-d6**, in a designated solid hazardous waste container.

- Liquid Waste: Collect **Captan-d6** solutions in a designated liquid hazardous waste container. Do not overfill the container, leaving at least 10% headspace to allow for expansion.
- Incompatible Materials: Do not mix **Captan-d6** waste with incompatible chemicals. Captan is incompatible with strong alkalis (like lime), tetraethyl pyrophosphate, oil sprays, and parathion.[7]

2. Labeling the Waste Container:

Properly label the hazardous waste container before adding any waste. The label must include:

- The words "Hazardous Waste."
- The full chemical name: "**Captan-d6** Waste." Avoid using abbreviations or chemical formulas.
- The specific hazards associated with **Captan-d6** (e.g., "Toxic," "Carcinogen," "Marine Pollutant").
- The date when the first waste is added to the container.
- The name of the principal investigator and the laboratory location.

3. Storage of Hazardous Waste:

- Satellite Accumulation Area (SAA): Store the sealed and labeled waste container in a designated SAA.[5] The SAA must be at or near the point of waste generation and under the control of laboratory personnel.[5]
- Secondary Containment: Place the waste container in a secondary containment bin or tray that is chemically resistant and capable of holding the entire volume of the container in case of a leak.
- Container Integrity: Keep the waste container securely closed at all times, except when adding waste.[5] Regularly inspect the container for any signs of degradation or leakage.[1]

4. Disposal of Empty Containers:

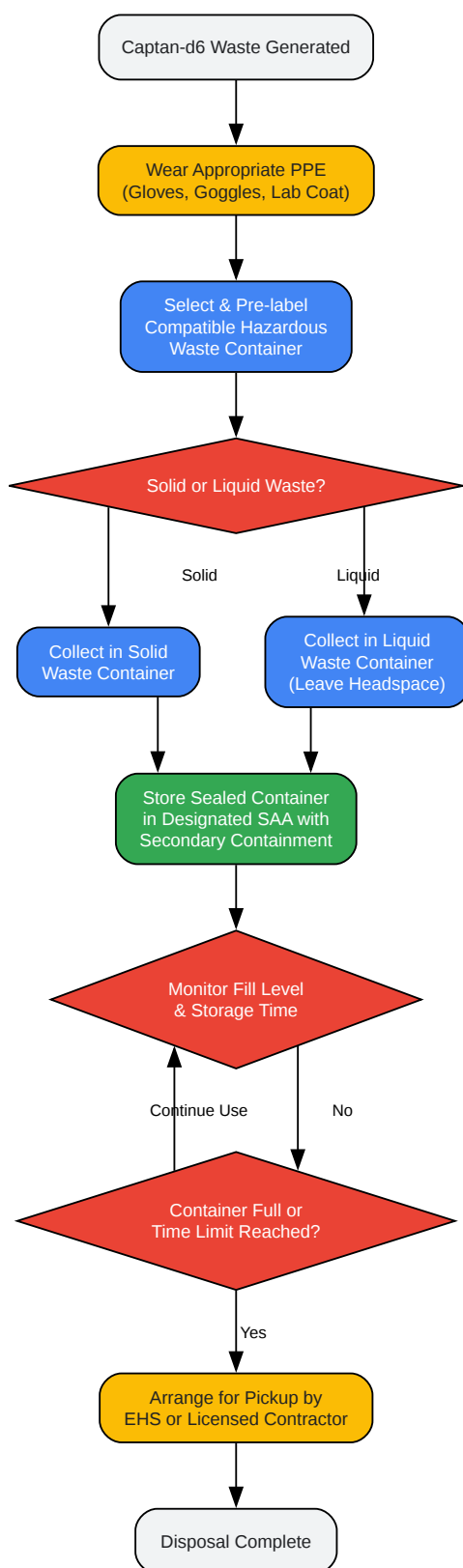
- Empty containers that originally held **Captan-d6** must be treated as hazardous waste unless properly decontaminated.
- Triple-Rinsing: To decontaminate an empty container, triple-rinse it with a suitable solvent (e.g., acetone or methanol). Each rinse should use a solvent volume equal to approximately 10% of the container's volume.
- Rinsate Disposal: The rinsate from the triple-rinse process is considered hazardous waste and must be collected in the designated liquid hazardous waste container for **Captan-d6**.
- Disposal of Rinsed Container: After triple-rinsing, deface or remove the original label, and dispose of the container as non-hazardous laboratory glass or plastic, in accordance with your institution's policies.

5. Arranging for Waste Pickup:

- Once the waste container is full (not exceeding 90% capacity) or has been in the SAA for the maximum allowable time, arrange for its pickup.
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to schedule a collection. Do not attempt to transport the hazardous waste outside of the laboratory.

Logical Workflow for Captan-d6 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Captan-d6**.



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Caption: Disposal workflow for **Captan-d6** hazardous waste.

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